

Head-to-Head Comparison: Intermedeol vs. Picaridin as Insect Repellents

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Compound of Interest

Compound Name: *Intermedeol*

Cat. No.: *B1254906*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, evidence-based comparison of two insect repellent compounds: **Intermedeol**, a naturally derived sesquiterpenoid, and Picaridin, a synthetic compound widely used in commercial repellents. This comparison focuses on their efficacy, mechanisms of action, and toxicological profiles, supported by experimental data to inform research and development in the field of insect repellents.

Chemical and Physical Properties

A fundamental understanding of the physicochemical properties of **Intermedeol** and Picaridin is crucial for formulation development and understanding their mode of action.

Property	Intermedeol	Picaridin (Icaridin)
Chemical Formula	C ₁₅ H ₂₆ O	C ₁₂ H ₂₃ NO ₃
Molecular Weight	222.37 g/mol	229.32 g/mol
CAS Number	6168-59-8	119515-38-7
Appearance	-	Colorless liquid
Odor	-	Nearly odorless
Solubility in Water	Not soluble	Insoluble

Efficacy as an Insect Repellent

The effectiveness of a repellent is determined by its ability to prevent insects from landing and biting, the range of species it is effective against, and the duration of its protection.

Intermedeol

Intermedeol is a primary insect-repelling compound found in the American beautyberry plant (*Callicarpa americana*), a plant with a history of use in folk medicine to ward off biting insects.

[1] Laboratory studies have confirmed its repellent activity against a variety of arthropods.

Key Experimental Data:

- Mosquitoes: In laboratory bite-deterrent studies, **Intermedeol** demonstrated significant repellent activity against the yellow fever mosquito (*Aedes aegypti*) and the malaria vector (*Anopheles stephensi*).[2][3]
- Ticks: Against blacklegged tick (*Ixodes scapularis*) nymphs, a 155 nmole/cm² dose of **Intermedeol** on cloth repelled 96% of the ticks.[4] It also showed repellency against the lone star tick (*Amblyomma americanum*), although it was less effective against this species compared to the blacklegged tick.[4] In one duration test, **Intermedeol** repelled 72.5% of blacklegged tick nymphs three hours after application.[4]
- Fire Ants: **Intermedeol** has shown significant repellency against red imported fire ants (*Solenopsis invicta*) at concentrations as low as 1.50 ppm in digging bioassays.[5]

Picaridin

Picaridin is a synthetic repellent modeled after piperine, a natural compound in black pepper plants.[6] It is a widely used active ingredient in commercial insect repellents and has been extensively tested for its efficacy.

Key Experimental Data:

- Mosquitoes: Picaridin provides long-lasting protection against a broad spectrum of mosquito species. A 20% concentration is reported to be effective for up to 12 hours against mosquitoes.[7][8] Field studies in Cambodia demonstrated that 20% Picaridin performed equally well as 20% DEET, providing over 97% protection for five consecutive hours.[9]

- Ticks: A 20% concentration of Picaridin can provide up to 12 hours of protection against ticks.[\[7\]](#)[\[10\]](#)
- Other Biting Insects: Picaridin is also effective against biting flies, gnats, chiggers, and sand flies, with a 20% concentration offering up to 8 hours of protection.[\[7\]](#)

Efficacy Comparison Summary

Insect Species	Intermedeol Efficacy	Picaridin Efficacy
Mosquitoes (<i>Aedes aegypti</i> , <i>Anopheles stephensi</i>)	Significant repellent activity demonstrated in lab studies. [2] [3]	High efficacy, with 20% concentration providing up to 12 hours of protection. [7] [9]
Ticks (<i>Ixodes scapularis</i> , <i>Amblyomma americanum</i>)	High repellency against <i>I. scapularis</i> (96% at 155 nmole/cm ²); less effective against <i>A. americanum</i> . [4]	High efficacy, with 20% concentration providing up to 12 hours of protection. [7] [10]
Fire Ants (<i>Solenopsis invicta</i>)	Significant repellency at low concentrations (1.50 ppm). [5]	Broad efficacy against various arthropods. [10]
Biting Flies, Gnats, Chiggers, Sand Flies	Data not readily available.	20% concentration provides up to 8 hours of protection. [7]

Mechanism of Action

The mechanism by which a repellent deters insects is a critical area of research for the development of new and improved products.

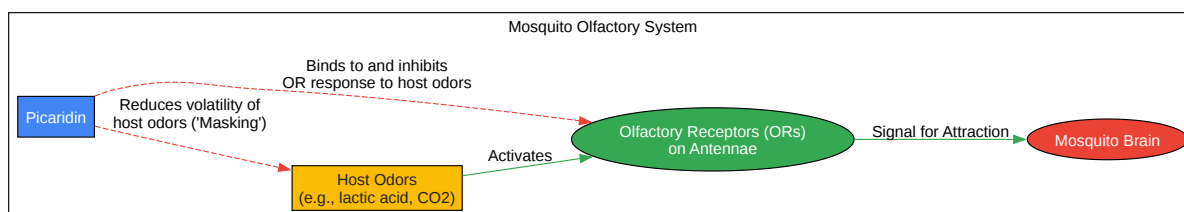
Intermedeol

The precise molecular mechanism of action for **Intermedeol** is not as well-elucidated as that of Picaridin. It is known to be a volatile terpenoid that acts as a spatial repellent, deterring insects from a distance.[\[11\]](#) However, specific interactions with insect olfactory receptors have not been extensively detailed in the available literature.

Picaridin

Picaridin's mechanism of action involves the insect's olfactory system.^[10] It does not block all insect olfactory receptors but rather appears to work in a few key ways:

- **Receptor Binding:** Picaridin has been shown to bind to specific odorant binding proteins (OBPs) and odorant receptors (ORs) in mosquitoes. For instance, it binds to the AgamOBP1 in *Anopheles gambiae* and has been suggested to interact with the CquiOR136•CquiOrco receptor complex in *Culex quinquefasciatus*.^[7]
- **"Masking" Effect:** Research on *Anopheles coluzzii* suggests that Picaridin may not strongly activate olfactory receptor neurons itself, but instead reduces the volatility of attractive host odors on the skin. This "masking" effect prevents these attractants from reaching the mosquito's olfactory receptors.^{[6][7]}
- **Olfactory Neuron Inhibition:** Studies on *Aedes aegypti* have shown that Picaridin can inhibit the response of certain olfactory receptor neurons to activating human-derived odorants.^[12]



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Caption: Picaridin's proposed mechanism of action on mosquito olfactory pathways.

Toxicological Profile

A comprehensive evaluation of the toxicological profile is paramount for any compound intended for human use.

Intermedeol

Comprehensive toxicological data for **Intermedeol**, such as acute oral and dermal LD₅₀ values, and human skin irritation or sensitization data, are not readily available in the public domain. As a naturally derived compound, further investigation is required to establish a complete safety profile comparable to commercially available synthetic repellents.

Picaridin

Picaridin has undergone extensive toxicological testing and has a well-established safety profile.

Key Toxicological Data:

- Acute Toxicity: Picaridin exhibits low acute toxicity.
 - Oral LD₅₀ (rat): 2236 - 4743 mg/kg[13]
 - Dermal LD₅₀ (rat): >2000 mg/kg and >5000 mg/kg in different studies[14]
- Skin Irritation and Sensitization:
 - Human Studies: In a study with 80 human subjects, including individuals with sensitive skin, a 20% Picaridin lotion and aerosol, as well as technical grade Picaridin, did not cause dermal irritation after 48 hours of application.[14] It is not considered a skin sensitizer.[14] However, rare cases of allergic contact dermatitis have been reported.[15]
- Carcinogenicity: The U.S. EPA has classified Picaridin as "not likely to be carcinogenic to humans" based on dermal exposure studies in rats and mice.[14]
- Systemic Absorption: In humans, less than 6% of topically applied Picaridin is absorbed through the skin, and it is rapidly excreted in the urine.[6]

Toxicology Summary

Toxicological Endpoint	Intermedeol	Picaridin
Acute Oral LD ₅₀ (rat)	Data not available	2236 - 4743 mg/kg[13]
Acute Dermal LD ₅₀ (rat)	Data not available	>2000 - >5000 mg/kg[14]
Human Skin Irritation	Data not available	Not an irritant in human studies.[14]
Human Skin Sensitization	Data not available	Not a sensitizer, though rare allergic reactions reported.[14][15]
Carcinogenicity	Data not available	"Not likely to be carcinogenic to humans" (U.S. EPA).[14]

Experimental Protocols

Standardized experimental protocols are essential for the reliable evaluation of insect repellent efficacy.

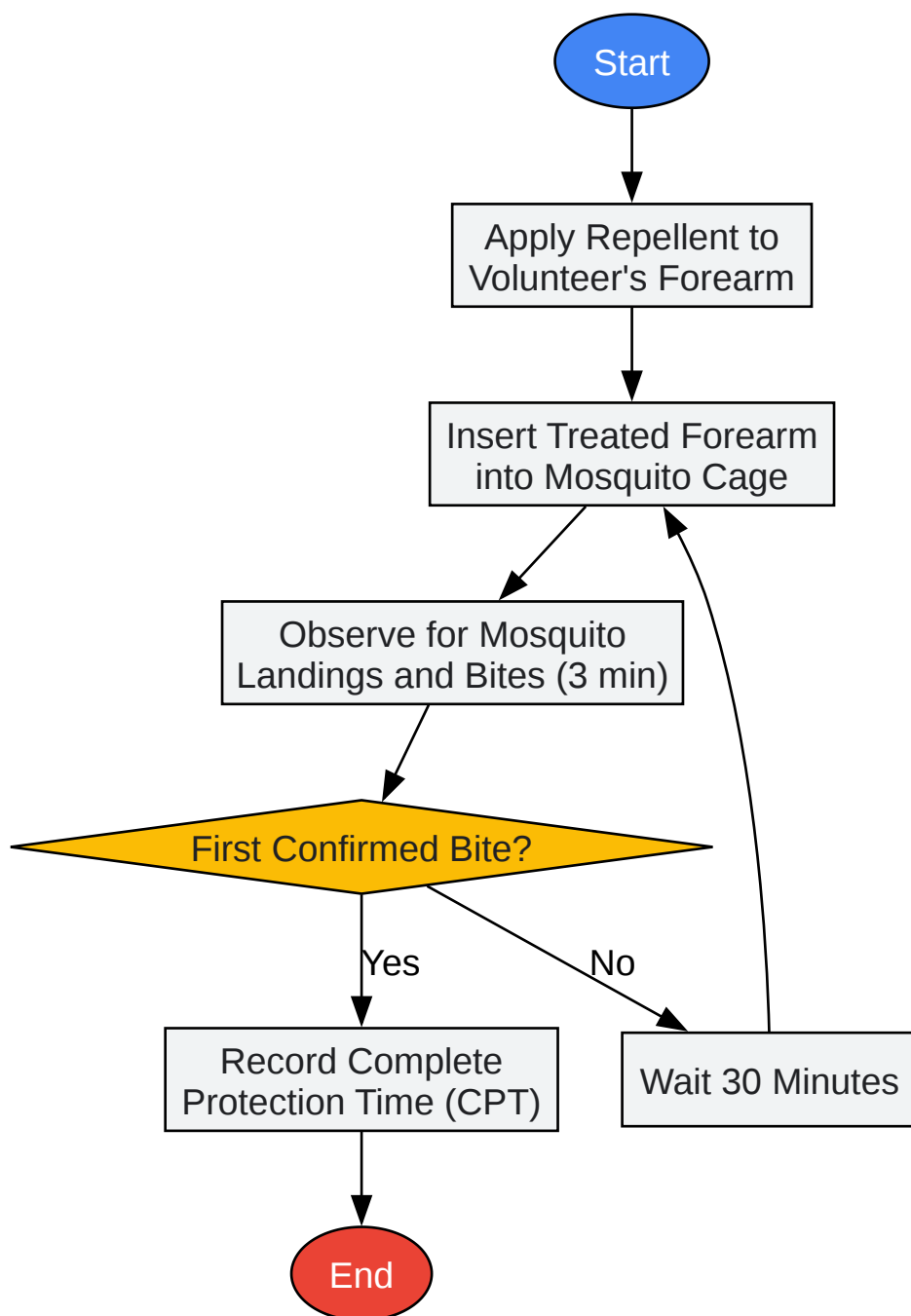
Arm-in-Cage Test

This is a common laboratory method to determine the complete protection time (CPT) of a topical repellent.

Methodology:

- A specified number of host-seeking female mosquitoes (e.g., 200) are placed in a test cage (e.g., 40x40x40 cm).[3]
- A human volunteer applies a standardized amount of the repellent formulation to their forearm. The hand is typically covered with a protective glove.
- The treated forearm is inserted into the cage for a set period (e.g., 3 minutes) at regular intervals (e.g., every 30 minutes).[16]
- The time to the first confirmed bite (defined as one bite followed by another in the same or subsequent exposure period) is recorded as the Complete Protection Time (CPT).[3]

- An untreated arm is used as a control to ensure mosquito biting activity.



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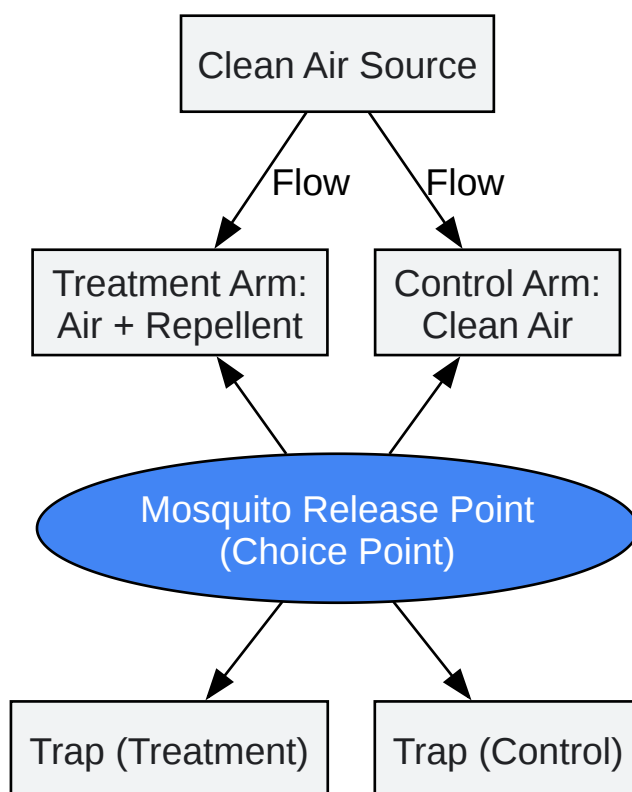
Caption: Experimental workflow for the Arm-in-Cage bioassay.

Y-Tube Olfactometer Assay

This assay is used to evaluate the spatial repellency of a compound by assessing the behavioral response of insects to an odor source.

Methodology:

- A Y-shaped glass tube is used, with a constant flow of clean, humidified air through both arms.[\[14\]](#)[\[17\]](#)
- The test compound is introduced into the airflow of one arm (the "treatment" arm), while the other arm contains only clean air (the "control" arm).
- An attractant, such as a human hand or CO₂, may be placed at the end of both arms to elicit a host-seeking response.
- A group of mosquitoes is released at the base of the "Y".
- The number of mosquitoes that move into each arm of the olfactometer is counted over a set period.
- A Repellency Index can be calculated based on the distribution of the mosquitoes in the two arms.[\[16\]](#)



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Caption: Simplified diagram of a Y-Tube Olfactometer setup.

Conclusion

Picaridin stands out as a well-characterized, highly effective, and safe insect repellent with a broad spectrum of activity and a substantial body of supporting scientific data. Its mechanism of action is increasingly understood at the molecular level, and its toxicological profile is favorable for human use.

Intermedeol, a natural product from the American beautyberry, shows significant promise as an insect repellent, particularly against certain species of mosquitoes and ticks. The existing efficacy data from laboratory studies is encouraging. However, to be considered a viable alternative to established repellents like Picaridin, further research is critically needed. Specifically, a more detailed elucidation of its mechanism of action, comprehensive toxicological studies to establish a clear safety profile, and more extensive field trials to determine its complete protection time against a wider range of biting arthropods are required.

The current data suggests **Intermedeol** is a valuable lead compound for the development of new, naturally derived insect repellents.

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